

Essential Procedures for the Safe Disposal of CEP-11981 Tosylate

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Compound of Interest

Compound Name: CEP-11981 tosylate

Cat. No.: B12370821

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The following provides a comprehensive guide for the proper disposal of **CEP-11981 tosylate**, a research chemical identified as an orally bioavailable inhibitor of vascular endothelial growth factor receptor (VEGFR) and Tie2 receptor tyrosine kinases.[1][2] In the absence of a specific Safety Data Sheet (SDS), this compound should be handled and disposed of as hazardous chemical waste. Adherence to institutional and local regulations is paramount.

Hazard Assessment and Personal Protective Equipment (PPE)

While detailed toxicological properties for **CEP-11981 tosylate** are not thoroughly investigated, it is prudent to treat it as a potentially hazardous substance. Personnel handling this compound must wear appropriate Personal Protective Equipment (PPE).

Recommended PPE:

| Equipment | Specification |
|----------------|--|
| Gloves | Chemically resistant gloves (e.g., nitrile). |
| Eye Protection | Safety glasses or goggles. |
| Lab Coat | Standard laboratory coat. |
| Respiratory | Use in a well-ventilated area. If dusts are generated, use a NIOSH-approved respirator.[3] |

Waste Collection and Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste:
 - Collect unused or surplus **CEP-11981 tosylate** powder in its original container or a clearly labeled, compatible container.[4]
 - Chemically contaminated lab supplies (e.g., gloves, weigh boats, absorbent paper) should be double-bagged in clear plastic bags.[4]
- Liquid Waste:
 - Solutions containing **CEP-11981 tosylate** should be collected in a designated, leak-proof container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Empty Containers:
 - Empty containers that held **CEP-11981 tosylate** should be triple-rinsed with a suitable solvent.[5][6] The rinsate must be collected as hazardous waste. After rinsing, deface the label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.[5][6]

Labeling and Storage

All waste containers must be properly labeled and stored to ensure safety and compliance.

- Labeling:
 - Affix a hazardous waste tag to the container as soon as waste is added.[\[6\]](#)[\[7\]](#)
 - The label must include:
 - The words "Hazardous Waste".[\[2\]](#)
 - The full chemical name: "**CEP-11981 tosylate**".
 - An accurate list of all constituents and their approximate percentages for mixtures.[\[2\]](#)[\[7\]](#)
 - The date accumulation started.
- Storage:
 - Store waste in a designated Satellite Accumulation Area that is near the point of generation and under the control of laboratory personnel.[\[1\]](#)[\[4\]](#)
 - Ensure the container is kept closed except when adding waste.[\[1\]](#)[\[6\]](#)
 - Use secondary containment (e.g., a tray or bin) to capture any potential leaks.[\[4\]](#)
 - Segregate the waste container from incompatible materials.[\[6\]](#)[\[7\]](#)

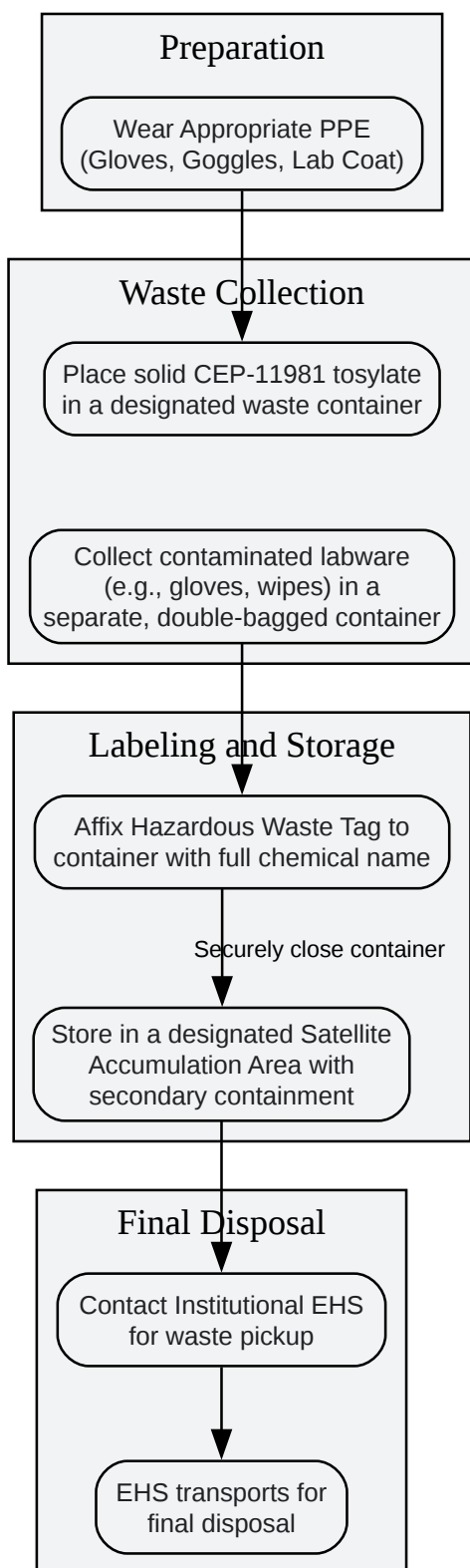
Disposal Procedure

Chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.[\[3\]](#)[\[7\]](#)

- Do not dispose of **CEP-11981 tosylate** in the regular trash or down the drain.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Contact your EHS office to schedule a pickup for the hazardous waste container.[\[1\]](#)
- Provide them with all necessary information about the waste as indicated on the hazardous waste tag.

Experimental Workflow: Disposal of CEP-11981 Tosylate

The following diagram illustrates the standard operating procedure for the disposal of solid **CEP-11981 tosylate** waste.



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Caption: Workflow for the safe disposal of **CEP-11981 tosylate**.

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